

# Application Notes and Protocols: Triethyloxonium Tetrafluoroborate as a Potent Ethylating Agent

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## Compound of Interest

Compound Name: Triethyloxonium tetrafluoroborate

Cat. No.: B020070

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**Triethyloxonium tetrafluoroborate**, often referred to as Meerwein's reagent, is a powerful and versatile ethylating agent used in a wide range of organic syntheses.[1] Its high reactivity makes it particularly effective for the ethylation of weakly nucleophilic functional groups under mild conditions.[2] This document provides detailed application notes, experimental protocols, and safety information for the use of **triethyloxonium tetrafluoroborate** in research and development, with a focus on its application in the synthesis of molecules relevant to the pharmaceutical industry.

## Overview and Properties

**Triethyloxonium tetrafluoroborate** is a white, crystalline solid that is commercially available, typically stabilized with a small amount of diethyl ether.[3] It is soluble in polar organic solvents such as dichloromethane and chloroform.[1][2] The high electrophilicity of the triethyloxonium cation makes it a potent ethyl group donor.[3]

Key Properties:

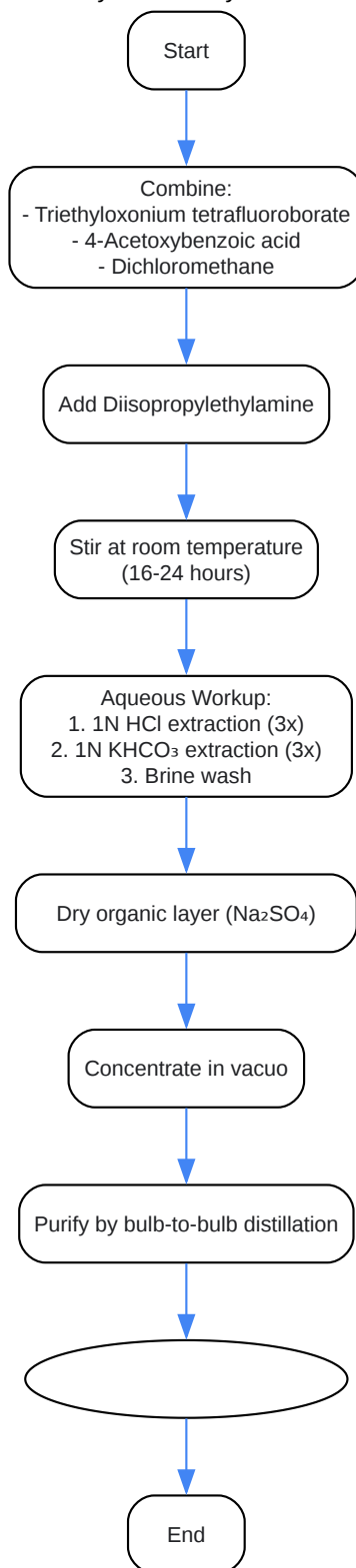
Property	Value
Chemical Formula	C <sub>6</sub> H <sub>15</sub> BF <sub>4</sub> O
Molar Mass	189.99 g/mol
Appearance	White crystalline solid
Melting Point	91-92 °C (decomposes)[1][4]
Solubility	Soluble in dichloromethane, chloroform. Reacts with water.[1][2]

## Reaction Mechanisms

**Triethyloxonium tetrafluoroborate** ethylates nucleophiles via an S<sub>N</sub>2 mechanism. The lone pair of the nucleophile attacks one of the electrophilic ethyl groups of the triethyloxonium cation, displacing a molecule of diethyl ether, which is a good leaving group.

General Ethylation Mechanism:

## Workflow for Ethyl 4-Acetoxybenzoate Synthesis

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## References

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